

Technical Guide: Physicochemical Characterization of 2-(Allylthio)-2-thiazoline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(Allylthio)-2-thiazoline

Cat. No.: B1606775

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An In-Depth Analysis of Boiling Point and Density for Research and Development Applications

Abstract

2-(Allylthio)-2-thiazoline is a sulfur-containing heterocyclic compound belonging to the thiazoline family. Derivatives of thiazolines are integral to numerous natural products and are recognized for their wide-ranging biological activities, making them significant scaffolds in medicinal chemistry and drug development.^{[1][2]} Accurate characterization of the fundamental physical properties of such compounds is a prerequisite for their application in synthesis, formulation, and quality control. This technical guide provides a comprehensive overview of the boiling point and density of **2-(Allylthio)-2-thiazoline**, outlines authoritative methodologies for their experimental determination, and explains the scientific rationale behind these protocols to ensure data integrity and reproducibility for researchers and drug development professionals.

Physicochemical Properties of 2-(Allylthio)-2-thiazoline

2-(Allylthio)-2-thiazoline (CAS No: 3571-74-2) is a liquid at ambient temperature.^[3] Its key physical properties, as reported in the literature, are summarized below. Understanding these values is critical for handling, storage, and designing reaction conditions, such as purification via distillation.

Property	Value	Conditions	Source(s)
Molecular Formula	C ₆ H ₉ NS ₂	N/A	[3][4]
Molecular Weight	159.27 g/mol	N/A	[3][5]
Boiling Point	92-94 °C	at 2 hPa	[3][6]
Density	1.16 g/cm ³	at 20 °C	[3][5][6]

Note: The boiling point is reported at reduced pressure (2 hPa). This is a common practice for compounds that may decompose at their atmospheric boiling point.

Experimental Determination of Physical Properties

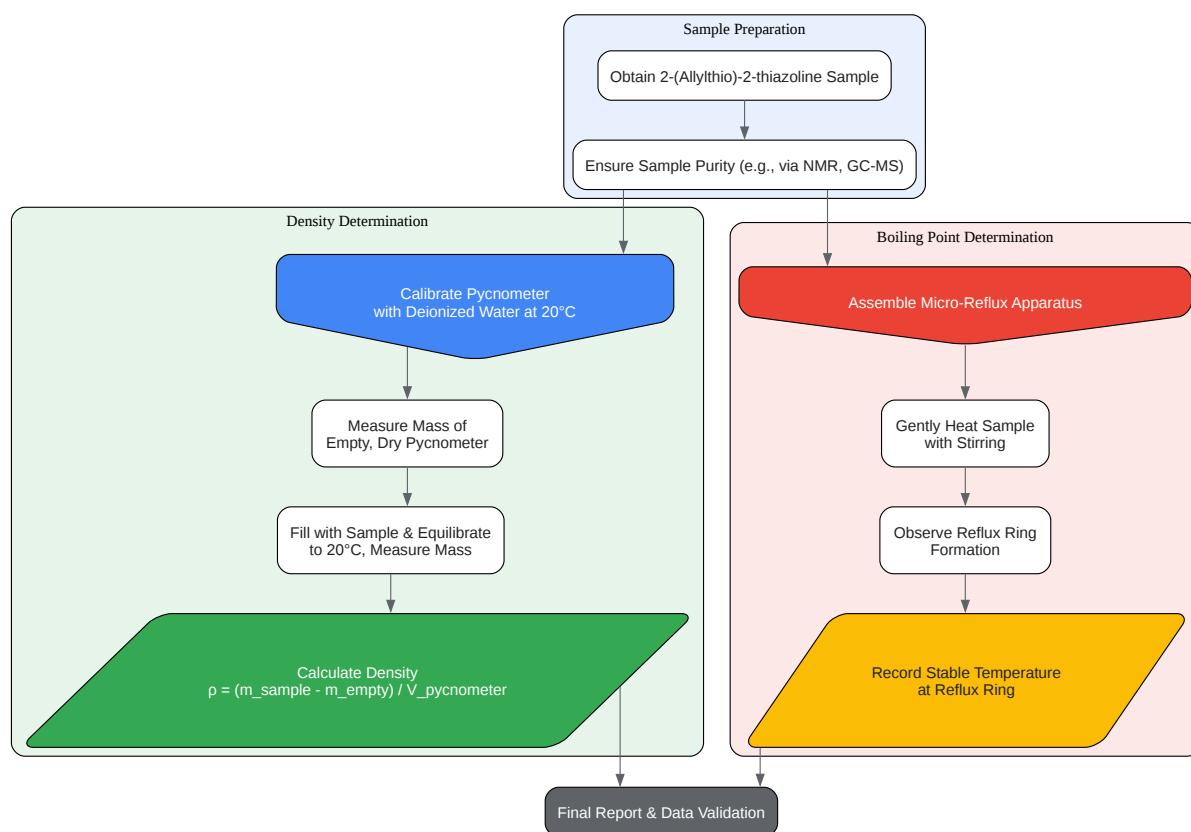
The following sections provide detailed, field-proven protocols for the precise measurement of boiling point and density. The methodologies are selected for their accuracy and suitability for the sample quantities typically available in a research setting.

Guiding Principles of Measurement

- Boiling Point: The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure exerted on the liquid.[7] For purity assessment, a sharp, constant boiling point during distillation is indicative of a pure substance.[8] The micro-reflux method is an efficient technique that minimizes sample volume while accurately measuring the temperature at which the liquid and vapor phases are in equilibrium.[7]
- Density: Density is an intrinsic physical property defined as the mass of a substance per unit volume ($\rho = m/V$).[9][10] It is temperature-dependent; therefore, precise temperature control is paramount for accurate measurements. The use of a pycnometer, or density bottle, is a highly accurate method as it allows for precise determination of both the mass and volume of the liquid.

General Experimental Workflow

The logical flow for determining these key physical properties is illustrated below. This workflow ensures that sample integrity is maintained and that measurements are performed systematically for maximum accuracy.



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